

# In-Depth Technical Guide to 4-Fluorophthalic Anhydride (CAS 319-03-9)

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## Compound of Interest

Compound Name: 4-Fluorophthalic anhydride

Cat. No.: B1293904

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and applications of **4-Fluorophthalic Anhydride**. The information is curated for professionals in research and development, with a focus on providing actionable data and experimental insights.

## Core Properties

**4-Fluorophthalic anhydride** is a solid, fluorinated aromatic anhydride that serves as a versatile building block in organic synthesis. Its properties are summarized in the tables below.

## Physicochemical Properties

Property	Value	Reference(s)
CAS Number	319-03-9	[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>3</sub> FO <sub>3</sub>	[1][3][4]
Molecular Weight	166.11 g/mol	[1][3][4]
Appearance	White to almost white powder or crystals	
Melting Point	75-79 °C	[3]
Boiling Point	206 °C at 160 mmHg	
Density	1.5 g/cm <sup>3</sup>	[5]

## Chemical Identifiers

Identifier	Value	Reference(s)
InChI	1S/C8H3FO3/c9-4-1-2-5-6(3-4)8(11)12-7(5)10/h1-3H	[3]
InChIKey	XVMKZAAFVWXIII-UHFFFAOYSA-N	[3]
SMILES	Fc1ccc2C(=O)OC(=O)c2c1	[3]
MDL Number	MFCD00191363	[3]

## Spectroscopic Data

### <sup>1</sup>H NMR Spectrum

A proton NMR spectrum for **4-Fluorophthalic anhydride** has been reported.[6] The spectrum was obtained in CDCl<sub>3</sub>.

<sup>1</sup>H NMR (CDCl<sub>3</sub>) Chemical Shifts:[6]

- δ 8.076 ppm
- δ 7.700 ppm

- $\delta$  7.629 ppm

## Infrared (IR) Spectrum

While a specific, detailed IR spectrum for **4-fluorophthalic anhydride** is not readily available in the public domain, general characteristics for aromatic anhydrides can be expected. Key absorptions would include strong carbonyl (C=O) stretching bands. For cyclic anhydrides, two distinct C=O stretching peaks are typically observed due to symmetric and asymmetric vibrations.<sup>[7]</sup>

## Safety and Handling

**4-Fluorophthalic anhydride** is classified as harmful and an irritant.<sup>[5]</sup> Appropriate safety precautions should be taken during handling.

## Hazard Identification

- GHS Signal Word: Danger<sup>[4]</sup>
- Hazard Statements: H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).<sup>[3]</sup>
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P301 + P310 (IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).<sup>[4]</sup>

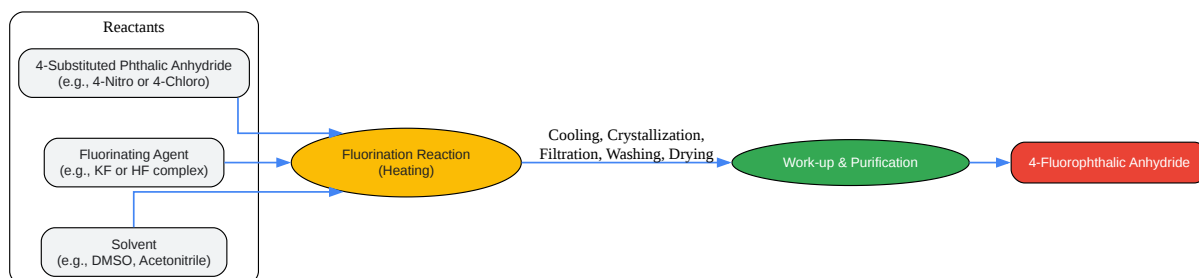
## Recommended Personal Protective Equipment (PPE)

- Respiratory Protection: Dust mask type N95 (US) or equivalent.
- Eye Protection: Chemical safety goggles or face shield.
- Hand Protection: Compatible chemical-resistant gloves.

## Synthesis of 4-Fluorophthalic Anhydride

Detailed experimental protocols for the synthesis of **4-Fluorophthalic Anhydride** are available in the patent literature. One common method involves the fluorination of a precursor.

## Synthesis Workflow



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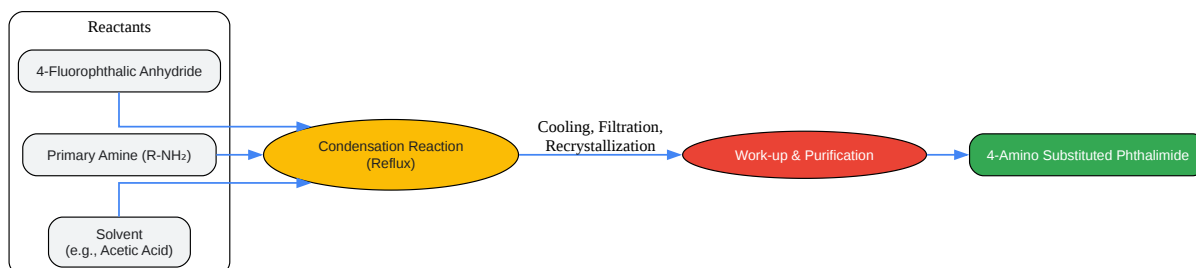
Caption: General workflow for the synthesis of **4-Fluorophthalic anhydride**.

## Key Applications and Experimental Protocols

**4-Fluorophthalic anhydride** is a valuable intermediate in the synthesis of various functional molecules, including fluorescent probes and high-performance polymers.[3]

### Synthesis of 4-Amino Substituted Phthalimides

**4-Fluorophthalic anhydride** is a key reactant in the preparation of 4-amino substituted phthalimides, which have applications as potential fluorescent probes and bioactive compounds.[3]



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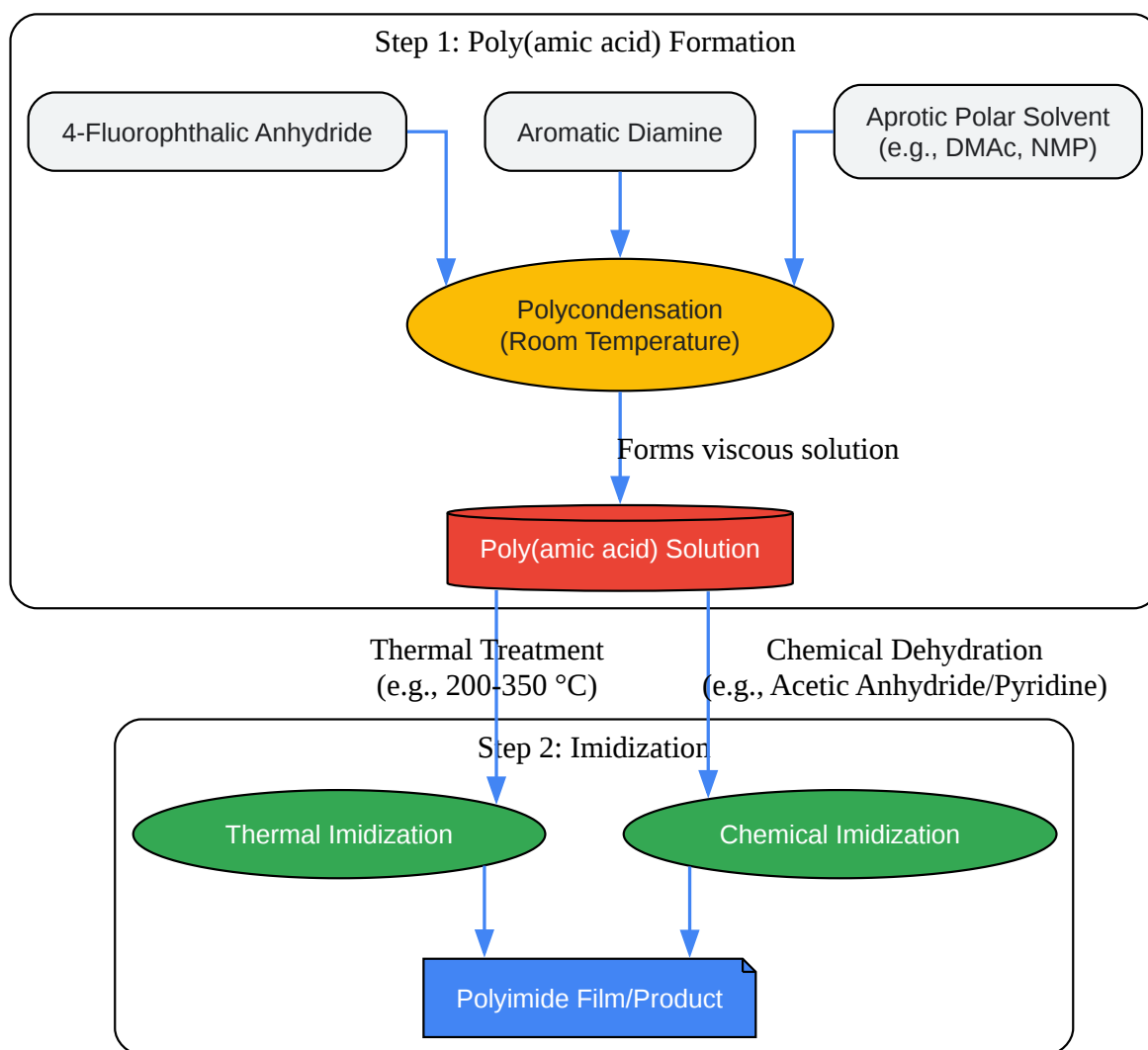
Caption: Synthesis of 4-amino substituted phthalimides.

A general procedure for the synthesis of N-substituted phthalimides from phthalic anhydride and a primary amine involves refluxing the reactants in a suitable solvent like glacial acetic acid.[8]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine **4-Fluorophthalic anhydride** (1.0 eq) and the desired primary amine (1.0-1.1 eq) in glacial acetic acid.
- **Reaction:** Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by a suitable method (e.g., TLC).
- **Work-up:** After completion, cool the reaction mixture to room temperature. The product often precipitates from the solution.
- **Purification:** Collect the solid product by filtration, wash with a cold solvent (e.g., ethanol or water) to remove residual acetic acid and unreacted starting materials, and then recrystallize from an appropriate solvent to obtain the pure N-substituted 4-fluorophthalimide.

## Synthesis of Polyimides and Cardo Polymers

**4-Fluorophthalic anhydride** serves as a monomer in the synthesis of high-performance polymers such as polyimides and cardo polymers.[3] The synthesis typically proceeds via a two-step polycondensation reaction.



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Caption: Two-step synthesis of polyimides from **4-Fluorophthalic anhydride**.

A general two-step method is widely used for preparing polyimides.[9]

#### Step 1: Synthesis of Poly(amic acid) (PAA)

- In a dry, nitrogen-purged reaction vessel, dissolve an aromatic diamine in an anhydrous aprotic polar solvent (e.g., N,N-dimethylacetamide - DMAc).
- To the stirred solution, add an equimolar amount of **4-Fluorophthalic anhydride** portion-wise, maintaining the temperature at or below room temperature to control the exothermic reaction.
- Continue stirring at room temperature for several hours to obtain a viscous poly(amic acid) solution.

#### Step 2: Imidization

- Thermal Imidization: Cast the PAA solution onto a glass substrate to form a thin film. Heat the film in a programmed oven with a gradual temperature increase, typically up to 350 °C, to effect cyclodehydration and form the polyimide.[9]
- Chemical Imidization: To the PAA solution, add a dehydrating agent (e.g., acetic anhydride) and a catalyst (e.g., pyridine). Stir the mixture at room temperature for several hours. Precipitate the resulting polyimide by pouring the solution into a non-solvent like methanol, then collect and dry the polymer.[10]

## Synthesis of Cardo Polymers

**4-Fluorophthalic anhydride** is also utilized in the synthesis of cardo polymers, which are a class of polyimides containing bulky, cyclic side groups ("cardo" is Latin for "loop"). This is exemplified by its use in preparing 4,4'-bis(4-fluorophthalimido)diphenyl ether, a monomer for cardo polymer synthesis.[3][11] The synthesis of these specialized polyimides often follows similar polycondensation principles as described above, employing diamines with cardo structures.[11][12]

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## References

- 1. scbt.com [scbt.com]
- 2. clearsynth.com [clearsynth.com]
- 3. 4-氟邻苯二甲酸酐 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 4-Fluorophthalic anhydride | CAS#:319-03-9 | Chemsrce [chemsrc.com]
- 5. 319-03-9 Cas No. | 4-Fluorophthalic anhydride | Apollo [store.apolloscientific.co.uk]
- 6. 5-Fluoro-1,3-isobenzofurandione(319-03-9) 1H NMR spectrum [chemicalbook.com]
- 7. dev.spectrabase.com [dev.spectrabase.com]
- 8. dev.spectrabase.com [dev.spectrabase.com]
- 9. Highly Soluble Fluorinated Polyimides Synthesized with Hydrothermal Process towards Sustainable Green Technology [mdpi.com]
- 10. Synthesis and Characterization of Organo-Soluble Polyimides Based on Polycondensation Chemistry of Fluorene-Containing Dianhydride and Amide-Bridged Diamines with Good Optical Transparency and Glass Transition Temperatures over 400 °C - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
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